

Application Note: Biochemical and Cellular IC₅₀ Determination for CC-90003

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B1150051

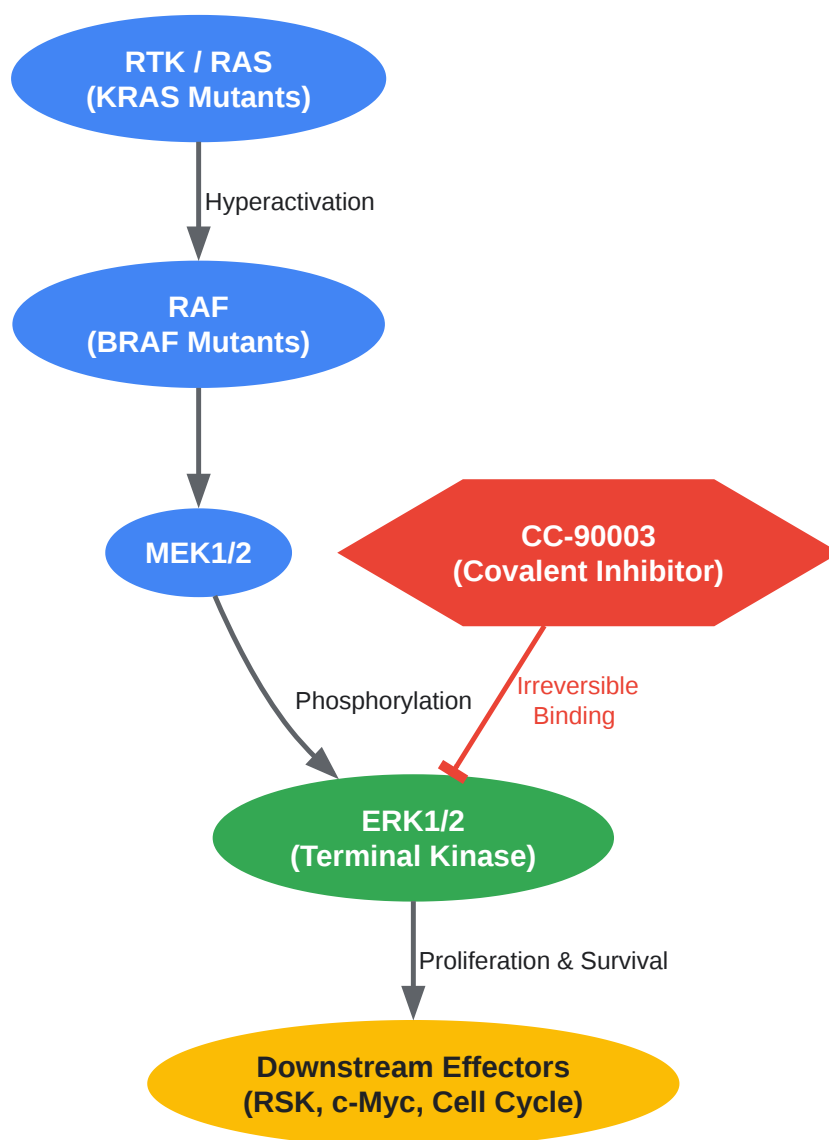
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Target Audience: Researchers, Assay Biologists, and Drug Development Scientists
Content Focus: Mechanistic assay design, covalent inhibitor characterization, and self-validating pharmacological protocols.

Executive Summary & Mechanistic Rationale

The Mitogen-Activated Protein Kinase (MAPK) signaling cascade is a critical regulator of cell proliferation, and its aberrant activation is a hallmark of many cancers, particularly those driven by KRAS and BRAF mutations. While upstream inhibitors (targeting BRAF or MEK) often face acquired resistance, targeting the terminal node—Extracellular Signal-Regulated Kinase 1/2 (ERK1/2)—provides a strategic bypass[1].

CC-90003 is a potent, highly selective, and covalent (irreversible) inhibitor of ERK1/2[2]. Unlike reversible ATP-competitive inhibitors (e.g., Ulixertinib), **CC-90003** forms a permanent covalent bond with the kinase, preventing the propagation of signaling to downstream effectors like RSK and c-Myc[3]. As a Senior Application Scientist, I must emphasize that evaluating a covalent inhibitor requires a fundamental shift in assay design: the IC₅₀ is inherently time-dependent. Standard protocols will yield highly variable data if the pre-incubation time between the enzyme and the inhibitor is not strictly controlled.



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MAPK signaling cascade illustrating **CC-90003**'s irreversible blockade of the terminal ERK1/2 node.

Quantitative Pharmacological Profile

Before designing the assay, it is critical to benchmark the expected performance of **CC-90003**. The table below summarizes the established quantitative parameters for this compound across biochemical and cellular models.

Parameter	Value / Outcome	Model / Context
ERK1 Biochemical IC ₅₀	10 – 20 nmol/L	258-Kinase Panel Assay[2][4]
ERK2 Biochemical IC ₅₀	10 – 20 nmol/L	258-Kinase Panel Assay[2][4]
Kinase Selectivity	>80% inhibition in only 17/258 kinases	Broad Biochemical Profiling[2]
Cellular Efficacy (HCT-116)	Induces cell death at ≥ 1 μ mol/L	KRAS G13D Colorectal Cancer[1][3]
Clinical Status	Discontinued (Phase Ia)	Halted due to peripheral neuropathy[5]

Note: The clinical development of **CC-90003** was halted due to chemotherapy-induced peripheral neuropathy (CIPN), which in vitro hiPSC-PN models suggest is linked to a combination of on-target ERK inhibition and off-target kinase effects[5].

Experimental Design Logic: The Covalent Conundrum

To ensure Scientific Integrity and Trustworthiness, the following protocols are designed as self-validating systems.

- Time-Dependent Pre-Incubation (The Causality): Because **CC-90003** is an irreversible inhibitor[2], it requires time to form a covalent adduct with ERK1/2. If ATP is added simultaneously with the inhibitor, ATP will outcompete the inhibitor before the covalent bond forms, artificially inflating the IC₅₀. We mandate a 60-minute pre-incubation step.
- ATP Concentration at K_m: Running the assay at the apparent Michaelis constant (K_m) for ATP ensures the assay is physiologically relevant while maintaining sensitivity to detect the initial competitive phase of the inhibitor before covalent binding is complete.
- Internal Validation (Time-Shift): A true self-validating covalent assay must include a "Time-Shift" control plate (0 min vs. 60 min pre-incubation). A >3-fold leftward shift in the IC₅₀ curve confirms the covalent mechanism of action.



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Step-by-step biochemical workflow for determining the time-dependent IC₅₀ of **CC-90003**.

Protocol I: Biochemical IC₅₀ Determination (ADP-Glo™ Assay)

This protocol utilizes a luminescence-based ADP detection assay, which is highly robust for measuring kinase activity by quantifying the ADP produced during the kinase reaction.

Materials Required

- Enzyme: Recombinant human ERK1 or ERK2 (active).
- Substrate: Myelin Basic Protein (MBP) or specific ERK peptide substrate.
- Buffer: 40 mM Tris-HCl (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 2 mM DTT. (Note: DTT is required to keep the enzyme active, but excessively high thiol concentrations can sometimes quench covalent inhibitors. 2 mM is the optimal balance).
- Inhibitor: **CC-90003** (10 mM stock in anhydrous DMSO).

Step-by-Step Methodology

- Compound Serial Dilution:
 - Prepare a 10-point, 3-fold serial dilution of **CC-90003** in 100% DMSO, starting at 1 mM (100x top concentration).
 - Transfer to the assay plate to achieve a final top assay concentration of 10 μM with a final DMSO concentration of 1%.
- Enzyme Pre-Incubation (The Covalent Step):
 - Add 2X ERK1/2 enzyme (prepared in assay buffer) to the compound-containing wells.

- Incubate at Room Temperature (RT) for exactly 60 minutes. Do not skip this step.
- Reaction Initiation:
 - Add 2X Substrate/ATP mix to initiate the reaction. The final ATP concentration must equal the previously determined apparent K_m for the specific ERK batch (typically 10–50 μM).
- Kinase Reaction:
 - Incubate the plate for 60 minutes at RT. Ensure the reaction remains in the linear phase ($\leq 20\%$ ATP depletion).
- Signal Detection:
 - Add ADP-Glo™ Reagent (equal to reaction volume) to terminate the kinase reaction and deplete unconsumed ATP. Incubate for 40 minutes at RT.
 - Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30 minutes at RT.
- Data Acquisition & Analysis:
 - Read luminescence on a microplate reader.
 - Normalize data to vehicle (DMSO) controls (0% inhibition) and no-enzyme controls (100% inhibition). Fit the data using a 4-parameter logistic (4PL) regression to extract the IC_{50} . Expected IC_{50} is 10-20 nM[2].

Protocol II: Cellular Target Engagement Assay

To validate that **CC-90003** penetrates the cell membrane and inhibits ERK in a physiological environment, we measure the phosphorylation of RSK1 (p-RSK1), a direct downstream target of ERK[4].

Step-by-Step Methodology

- Cell Culture: Seed HCT-116 cells (KRAS G13D mutant)[1][3] in a 96-well plate at 10,000 cells/well in McCoy's 5A medium + 10% FBS. Incubate overnight at 37°C, 5% CO_2 .

- **Compound Treatment:** Treat cells with a 10-point serial dilution of **CC-90003** (Top concentration 10 μ M, 3-fold dilution) for 2 hours. Causality: 2 hours is sufficient for cellular penetration and covalent target engagement without triggering secondary apoptotic signaling that confounds kinase readout.
- **Cell Lysis:** Aspirate media, wash with cold PBS, and add 50 μ L of RIPA lysis buffer supplemented with protease and phosphatase inhibitors. Agitate for 15 minutes at 4°C.
- **Target Detection (AlphaLISA or TR-FRET):** Transfer lysates to a detection plate. Add antibodies specific for total RSK1 and phospho-RSK1 (Thr359/Ser363).
- **Analysis:** Calculate the ratio of p-RSK1 to total RSK1. Plot against log[**CC-90003**] to determine the cellular IC₅₀.

Assay Validation & Troubleshooting (Self-Validating Systems)

A robust protocol must validate its own integrity. Use the following metrics and troubleshooting logic to ensure data trustworthiness.

Quality Control Metric	Target Threshold	Causality & Corrective Action
Z'-Factor	> 0.6	Causality: Measures assay window and variance. Fix: If Z' < 0.6, check for liquid handling errors or degraded ATP. Ensure DMSO concentration is strictly $\leq 1\%$.
Signal-to-Background (S/B)	> 5.0	Causality: Ensures the kinase is sufficiently active. Fix: If S/B is low, increase enzyme concentration, but ensure it remains at least 10-fold below the expected IC_{50} to avoid tight-binding limitations.
Time-Shift Ratio	> 3-fold shift	Causality: Confirms covalent mechanism. Compare IC_{50} at 0 min vs 60 min pre-incubation. Fix: If no shift occurs, the compound may have degraded, or the DTT concentration in the buffer is too high, quenching the covalent warhead.
Reference Control	IC_{50} match	Causality: Run a reversible inhibitor (e.g., Ulixertinib) in parallel. Its IC_{50} should not shift significantly with pre-incubation.

References

- Source: AACR Journals (Molecular Cancer Therapeutics)
- CC-90003** | ERK inhibitor | CAS 1621999-82-3 Source: Selleck Chemicals URL

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